2-Methylcinnamic Acid melting point and boiling point

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Methylcinnamic Acid*
CAS No.:	*939-57-1*
Cat. No.:	*B186530*

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An In-depth Technical Guide on the Melting and Boiling Points of **2-Methylcinnamic Acid**

For Researchers, Scientists, and Drug Development Professionals

Foreword

In the landscape of pharmaceutical and chemical research, a profound understanding of the fundamental physicochemical properties of a compound is paramount. It is this understanding that informs decisions on purification, formulation, and ultimately, the viability of a molecule as a therapeutic agent or synthetic precursor. This technical guide is dedicated to the meticulous examination of two such properties—melting point and boiling point—of **2-Methylcinnamic acid**. As a molecule existing in distinct geometric forms, its phase transition behaviors offer a classic yet crucial case study in the interplay between molecular structure and macroscopic properties. This document is structured to provide not just the data, but the scientific rationale behind the numbers and the experimental rigor required to obtain them, empowering the researcher with actionable knowledge.

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The Structural and Physicochemical Dichotomy of 2-Methylcinnamic Acid Isomers

2-Methylcinnamic acid, an aromatic carboxylic acid, is defined by the presence of a methyl group at the ortho position of the phenyl ring and an acrylic acid substituent. The critical feature dictating its physical properties is the geometric isomerism around the carbon-carbon double bond, giving rise to the (E) (trans) and (Z) (cis) isomers.

The spatial arrangement of the substituents has a profound impact on the molecule's ability to form an ordered, stable crystal lattice. The (E)-isomer, with its more linear and symmetrical structure, allows for more efficient molecular packing. This enhanced packing maximizes intermolecular forces, primarily hydrogen bonding between the carboxylic acid moieties and van der Waals interactions between the phenyl rings. Consequently, a greater amount of thermal energy is required to disrupt this stable lattice, leading to a significantly higher melting point.

Conversely, the (Z)-isomer's configuration results in a "bent" molecular shape, which sterically hinders efficient packing in the solid state. The intermolecular forces in the crystalline form of the (Z)-isomer are therefore weaker, and the transition to the liquid phase occurs at a lower temperature.

Tabulated Melting and Boiling Point Data

The following table summarizes the available data for the melting and boiling points of the **2-Methylcinnamic acid** isomers. It is crucial to note that boiling points for cinnamic acid derivatives are often not experimentally determined due to the propensity of these molecules to decompose at elevated temperatures, typically through decarboxylation.

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Property	(E)-2-Methylcinnamic acid (trans)	(Z)-2-Methylcinnamic acid (cis)
Melting Point	174-176 °C[1]	Not widely reported, but analogous cis-cinnamic acid has a melting point of 68 °C[2]
Boiling Point	~307.6 °C (estimated, with decomposition)[3]	Not readily available, expected to be lower than the trans isomer and also prone to decomposition.

Note: The melting point of the trans isomer is consistently reported across multiple chemical suppliers. Data for the cis isomer is less common due to its lower thermodynamic stability.

Authoritative Protocol for Melting Point Determination

The determination of a melting point is a fundamental technique for assessing the purity and identity of a crystalline organic compound.[4] A pure substance will exhibit a sharp melting point, typically over a narrow range of 0.5-1.0 °C. Impurities introduce defects into the crystal lattice, which weakens the intermolecular forces and results in both a depression of the melting point and a broadening of the melting range.[5][6][7]

Causality in Experimental Choices

The protocol described below is designed to yield accurate and reproducible results. The rationale behind each step is critical for understanding the "why" and not just the "how" of the procedure.

- Sample Preparation: The sample must be thoroughly dried and finely powdered.[4] Moisture can act as an impurity, depressing the melting point. A fine powder ensures uniform heat transfer throughout the sample, preventing localized superheating and leading to a more accurate and sharper melting range.
- Capillary Packing: A sample height of 2-3 mm is optimal. Too much sample will result in a larger temperature gradient across the sample, leading to a broadened melting range.

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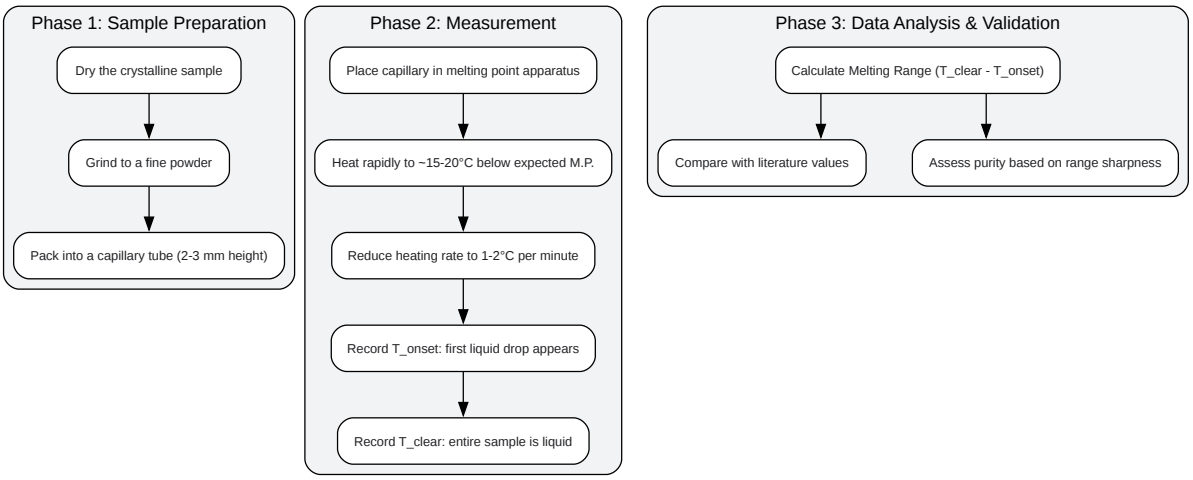
Inconsistent packing can create air pockets, which have poor heat conductivity and can cause inaccurate readings.

- Heating Rate: This is arguably the most critical parameter. A slow heating rate (1-2 °C per minute) is essential for ensuring that the temperature of the heating block, the thermometer, and the sample are all in thermal equilibrium. Heating too rapidly does not allow sufficient time for heat to transfer to the sample, causing the observed melting point to be erroneously high and the range to be artificially broad. A common and efficient practice is to perform a rapid initial determination to find an approximate melting point, then allow the apparatus to cool before conducting a slow, careful measurement.

Experimental Workflow Diagram



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Caption: Standard Operating Procedure for Melting Point Determination.

Step-by-Step Methodology

- Sample Preparation: a. Ensure the **2-Methylcinnamic acid** sample is completely dry by placing it in a desiccator over a drying agent for several hours. b. On a clean, dry watch glass, crush a small amount of the sample into a fine, uniform powder using a spatula. c. Tap the open end of a capillary tube into the powder to load a small amount of the sample. d. Invert the tube and tap it gently on a hard surface to pack the powder into the sealed end. Repeat until a tightly packed column of 2-3 mm is achieved.

- Instrument Setup and Measurement: a. Place the packed capillary tube into the sample holder of a calibrated melting point apparatus. b. If the approximate melting point is known (e.g., ~175 °C for the trans isomer), heat the apparatus rapidly to about 155-160 °C. c. Adjust the heating control to achieve a slow temperature ramp of 1-2 °C per minute. d. Observe the sample closely through the magnifying eyepiece. e. Record the temperature at which the first sign of melting is observed (the substance may appear to shrink or "sweat") – this is the onset temperature. f. Continue heating at the slow rate and record the temperature at which the last solid particle melts into a clear liquid – this is the clear point.

- Data Interpretation and System Validation: a. The melting range is reported as the onset temperature to the clear point temperature. b. For a self-validating system, perform the measurement in triplicate with fresh samples for each run. The results should be consistent within a narrow margin. c. To confirm the identity of the sample, a mixed melting point determination can be performed.[6] Mix the sample with an authentic standard of (E)-**2-Methylcinnamic acid**. If there is no depression or broadening of the melting range, the sample is identical to the standard. If a depression is observed, the sample is either impure or a different compound.

Boiling Point: A Theoretical Consideration

The boiling point of a substance is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. While a boiling point of approximately 307.6 °C has been reported for **2-Methylcinnamic acid**, this is likely an extrapolated or calculated value.[3] In practice, heating cinnamic acids to such high temperatures, especially at atmospheric pressure, leads to thermal decomposition. The carboxylic acid group is susceptible to

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elimination as carbon dioxide (decarboxylation), particularly at elevated temperatures. Therefore, distillation is not a recommended method for the purification of **2-Methylcinnamic acid**. If purification by distillation is necessary, it must be performed under high vacuum to significantly lower the required temperature and minimize the risk of decomposition.

Conclusion

The melting point is a robust and highly informative physical property for the characterization of **2-Methylcinnamic acid** isomers. The significant difference in the melting points of the (E) and (Z) isomers is a direct consequence of their molecular geometry and its influence on crystal lattice packing efficiency. The accurate determination of the melting point, following a rigorous and well-understood protocol, remains an indispensable tool for researchers to confirm the identity and assess the purity of synthesized or isolated material. The boiling point, in contrast, is of limited practical utility for this class of compounds due to thermal instability. This guide provides the necessary technical details and scientific context to empower professionals in drug development and chemical research to confidently handle and characterize **2-Methylcinnamic acid**.

References

- University of Calgary. (n.d.). Melting point determination. Organic Laboratory Techniques. Retrieved from [Link]
- Juelun Chemical. (n.d.). **2-Methylcinnamic Acid**. Retrieved from [Link]
- PubChem. (n.d.). alpha-Methylcinnamic acid. National Center for Biotechnology Information. Retrieved from [Link]
- Wikipedia. (2024, January 5). Cinnamic acid. Retrieved from [Link]
- Fisher Scientific. (n.d.). **2-Methylcinnamic Acid** 98.0+%, TCI America™. Retrieved from [Link]
- Middle East Technical University. (n.d.). DETERMINATION OF MELTING POINTS. Retrieved from [Link]
- Chemistry LibreTexts. (2022, April 7). 6.1C: Melting Point Theory. Retrieved from [Link]

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- Chemistry LibreTexts. (2022, April 7). 6.1D: Step-by-Step Procedures for Melting Point Determination. Retrieved from [Link]
- Mettler Toledo. (n.d.). Melting Point Determination | Your Guide to Melting Point Analysis. Retrieved from [Link]
- Akhtar, K., Khan, S. B., & Khan, L. (2016). Synthesis and characterization of new derivatives of cinnamic acid. ResearchGate. Retrieved from [Link]
- Nerz, J. (2013, September 29). Melting point depression and broadening [Video]. YouTube. Retrieved from [Link]
- Sharma, P., et al. (2011). Cinnamic acid derivatives: A new chapter of various pharmacological activities. Journal of Chemical and Pharmaceutical Research, 3(2), 403-423.
- University of Colorado Boulder. (n.d.). Melting Range. Department of Chemistry. Retrieved from [Link]
- Stanford Research Systems. (n.d.). Determination of Melting Points According to Pharmacopeia. Retrieved from [Link]
- University of Babylon. (2021, September 19). experiment (1) determination of melting points. Retrieved from [Link]
- Cheméo. (n.d.). Chemical Properties of trans-Cinnamic acid (CAS 140-10-3). Retrieved from [Link]

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Sources

- 1. 2-Methylcinnamic acid CAS#: 2373-76-4 [chemicalbook.com]

- 2. echemi.com [echemi.com]
- 3. 2-Methylcinnamic Acid Exporter | Alkyl Substituted Aromatic Acid [cinnamic-acid.com]
- 4. uomus.edu.iq [uomus.edu.iq]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. mt.com [mt.com]
- 7. web.mnstate.edu [web.mnstate.edu]
- To cite this document: BenchChem. [2-Methylcinnamic Acid melting point and boiling point]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b186530/docs#2-methylcinnamic-acid-melting-point-and-boiling-point]

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